

Technical Guide: Biological Activity & Application of 2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine

CAS No.: 1227955-16-9

Cat. No.: B1445014

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Executive Summary

2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine (CAS: 1227955-16-9) is a specialized fluorinated heterocyclic scaffold used primarily in the discovery and synthesis of phytoene desaturase (PDS) inhibitors (herbicides) and kinase inhibitors (pharmaceuticals).^{[1][2][3][4][5]}

This guide details the compound's biological mechanism as a pharmacophore precursor, its role in Structure-Activity Relationship (SAR) expansion via the reactive iodine handle, and validated protocols for its synthesis and biological evaluation.

Core Biological Activity & Mechanism

While often utilized as a late-stage intermediate, the 2-phenoxy-6-(trifluoromethyl)pyridine core possesses intrinsic biological activity that defines its utility in agrochemical and medicinal chemistry.

Primary Mode of Action: Phytoene Desaturase (PDS) Inhibition

The structural motif of this compound aligns with the Group 12 (formerly F1) herbicides, such as Picolinafen and Diflufenican.

- **Target Enzyme:** Phytoene Desaturase (PDS) in the carotenoid biosynthesis pathway.
- **Mechanism:** The molecule competes for the plastoquinone binding site on the PDS enzyme. The trifluoromethyl (

) group occupies a hydrophobic pocket, while the phenoxy ring engages in

 -

 stacking interactions with aromatic residues (e.g., Phe, Tyr) in the active site.
- **Phenotypic Effect:** Inhibition of PDS prevents the conversion of colorless phytoene to

 -carotene. This leads to the depletion of carotenoids (which protect chlorophyll from photo-oxidation), resulting in bleaching (chlorosis) of the plant tissue and subsequent necrosis.

Pharmacophore Properties[7][8][9]

- **Lipophilicity (

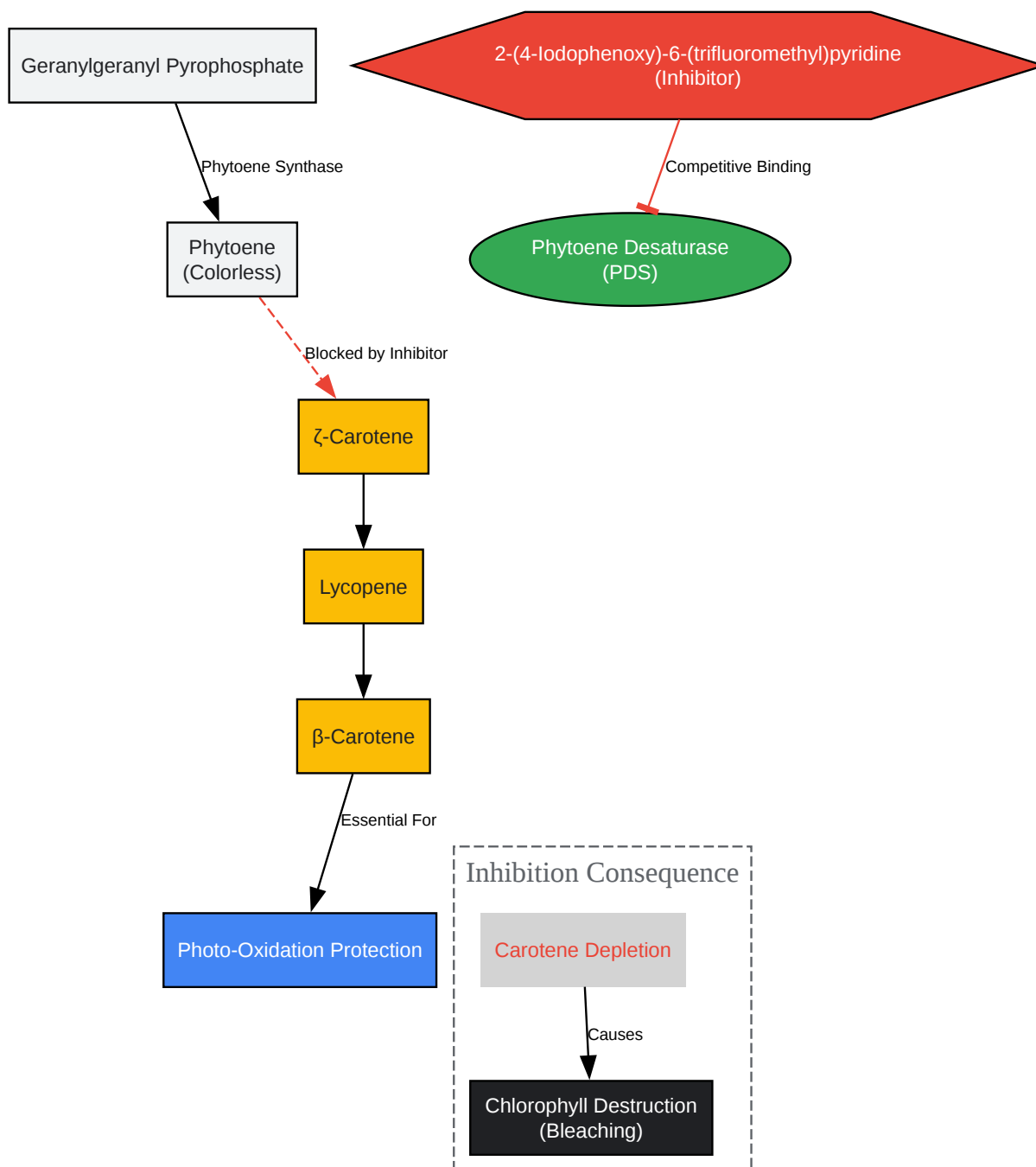
 Effect):** The 6-trifluoromethyl group significantly enhances lipophilicity (

), facilitating transport across the waxy plant cuticle or biological membranes.
- **Metabolic Stability:** The strong C-F bonds prevent oxidative metabolism at the 6-position, prolonging the compound's half-life in vivo.
- **The Iodine Handle:** The 4-iodo substituent is critical for SAR exploration. It serves as a reactive site for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), allowing researchers to append diverse "tail" groups to optimize binding affinity without altering the core binding mode.

Visualizing the Pathway & Workflow

Carotenoid Biosynthesis Inhibition Pathway

The following diagram illustrates the specific blockade point of the compound within the carotenoid pathway.



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Caption: Mechanism of Action showing PDS inhibition leading to carotenoid depletion and plant tissue bleaching.

Experimental Protocols

Synthesis of the Core Scaffold

Objective: To synthesize **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine** via Nucleophilic Aromatic Substitution (

).

Reagents:

- 2-Chloro-6-(trifluoromethyl)pyridine (1.0 eq)
- 4-Iodophenol (1.1 eq)
- Potassium Carbonate () (2.0 eq)
- Solvent: DMF or DMSO (Dry)

Protocol:

- Preparation: Charge a flame-dried reaction flask with 4-iodophenol (1.1 eq) and (2.0 eq) in anhydrous DMF. Stir at room temperature for 30 minutes to generate the phenoxide anion.
- Addition: Dropwise add 2-chloro-6-(trifluoromethyl)pyridine (1.0 eq) to the mixture.
- Reaction: Heat the mixture to 80–100°C for 4–6 hours. Monitor progress via TLC (Hexane/EtOAc 9:1) or LC-MS. The product will appear as a less polar spot compared to the phenol.
- Workup: Cool to room temperature. Pour into ice-cold water. Extract with Ethyl Acetate (

). Wash combined organics with brine, dry over

, and concentrate.

- Purification: Purify via silica gel flash chromatography (Gradient: 0-10% EtOAc in Hexanes).

- Validation: Confirm structure via

NMR (characteristic pyridine doublets and phenoxy AA'BB' system) and

NMR (singlet for

).

Biological Assay: Chlamydomonas reinhardtii Bleaching Screen

Objective: To quantify the herbicidal potency (

) of the compound or its derivatives.

Protocol:

- Culture: Grow Chlamydomonas reinhardtii (wild type) in TAP medium under continuous light () at 25°C.
- Treatment: Aliquot algae into 96-well plates (). Add the test compound dissolved in DMSO (Final DMSO < 1%). Include Picolinafen as a positive control.
- Incubation: Incubate for 72 hours under high light intensity () to induce photo-oxidative stress in the absence of carotenoids.
- Measurement:
 - Growth: Measure Optical Density at 750 nm (

).

- Pigmentation: Extract pigments with 80% acetone. Measure Absorbance at 663 nm (Chlorophyll a) and 645 nm (Chlorophyll b).
- Analysis: Plot inhibitor concentration vs. Chlorophyll content. Calculate using non-linear regression.

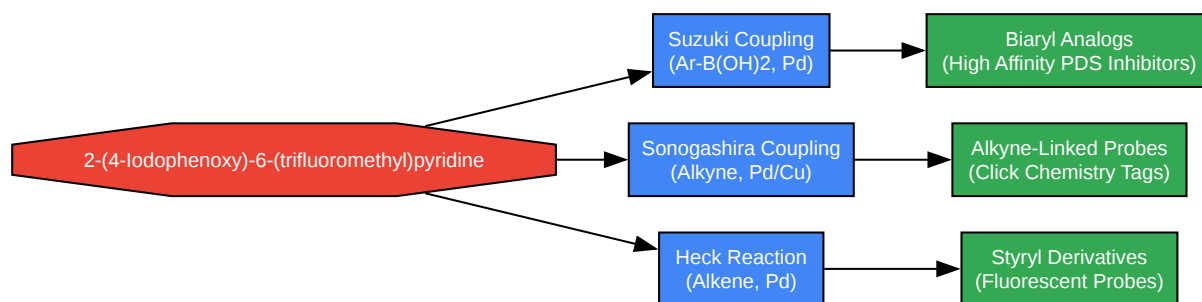
Quantitative Data Summary

The following table summarizes the physicochemical properties that make this scaffold ideal for biological applications.

Property	Value	Biological Relevance
Molecular Weight	365.09 g/mol	Optimal for small molecule drug/agrochemical space.
LogP (Predicted)	~4.5 - 5.0	High lipophilicity ensures excellent membrane permeability.
H-Bond Donors	0	Increases bioavailability; reduces non-specific binding.
H-Bond Acceptors	2 (N, O)	Key interaction points for the PDS active site.
Rotatable Bonds	2	Allows conformational adaptation within the enzyme pocket.
Topological Polar Surface Area (TPSA)	~22 Å ²	Indicates good blood-brain barrier (BBB) or plant cuticle penetration.

Synthetic Utility & Divergence

The "4-iodo" position allows this molecule to serve as a divergent intermediate.



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Caption: Synthetic divergence from the core scaffold to generate functional libraries.

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